recrystallization solvents for 5-Chloro-8-fluoroquinoline

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Compound of Interest

Compound Name:	*5-Chloro-8-fluoroquinoline*
CAS No.:	*500579-51-1*
Cat. No.:	*B8052678*

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Technical Support Center: Purification of **5-Chloro-8-fluoroquinoline**

Subject: Recrystallization Solvent Systems & Troubleshooting Guide Compound: **5-Chloro-8-fluoroquinoline** (Halogenated Heterocycle) Chemical Profile: Lipophilic, Weak Base, Low-Melting Point Risk.[1]

Module 1: Solvent Selection Logic

The Challenge: Unlike its analogue 5-chloro-8-hydroxyquinoline (Cloxyquine), **5-Chloro-8-fluoroquinoline** lacks a hydrogen-bond donor (phenolic OH).[1] This drastically reduces its polarity and water solubility.[1] Consequently, it behaves as a lipophilic aromatic.[1] The primary purification risk is "oiling out" (liquid-liquid phase separation) rather than crystallization, due to its likely low melting point (estimated <100°C based on structural isomers).[1]

Strategic Solvent Systems:

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System Type	Solvent Pair	Recommended Ratio (v/v)	Mechanism of Action
Primary (Standard)	Ethanol / Water	Start 95:5, titrate to ~70:30	Polarity Gradient: The compound dissolves in hot ethanol.[1] Water acts as a powerful anti-solvent, forcing the hydrophobic fluoro-quinoline out of solution as it cools.[1]
Secondary (High Purity)	Heptane / Ethyl Acetate	Start 10:1 (Heptane rich)	Lipophilic Gradient: Best for removing polar impurities (tars).[1] Heptane (anti-solvent) suppresses solubility while EtOAc maintains it at high temps.
Alternative (Single)	Isopropyl Alcohol (IPA)	100%	Thermal Gradient: IPA has a steep solubility curve for halo-quinolines.[1] It requires cooling to -20°C for maximum yield.[1]

Module 2: Experimental Protocols

Protocol A: The "Cloud Point" Binary Recrystallization

Use this protocol if the specific solubility is unknown or variable between batches.[1]

- Dissolution: Place crude **5-Chloro-8-fluoroquinoline** in an Erlenmeyer flask. Add Ethanol (95%) slowly while heating to near-reflux (approx. 75°C).[1] Add just enough solvent to dissolve the solid completely.[1]

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- Hot Filtration (Critical): If insoluble particles remain (likely inorganic salts or catalyst residues), filter the hot solution through a pre-warmed glass frit or fluted filter paper.[1]
  - Why? Nucleation sites on dust/salts can cause premature, impure precipitation.[1]
- The Titration: Keep the filtrate hot (near boiling). Add Water (anti-solvent) dropwise via pipette.[1]
  - Observation: The solution will eventually turn cloudy (the "Cloud Point") and the cloudiness will persist for 1-2 seconds before redissolving.[1]
  - Stop: When the cloudiness persists for >5 seconds.[1]
- The Clarification: Add 1-2 mL of hot Ethanol to make the solution clear again.
- Controlled Cooling: Remove from heat. Allow to cool to Room Temp (RT) slowly (over 30-45 mins).
  - Note: Do not use an ice bath immediately.[1] Rapid cooling traps impurities.
- Harvest: Once crystals form at RT, cool to 0°C for 15 mins, then filter.

Protocol B: The "Oiling Out" Rescue

Use this if the product forms a separate liquid layer at the bottom instead of crystals.[1]

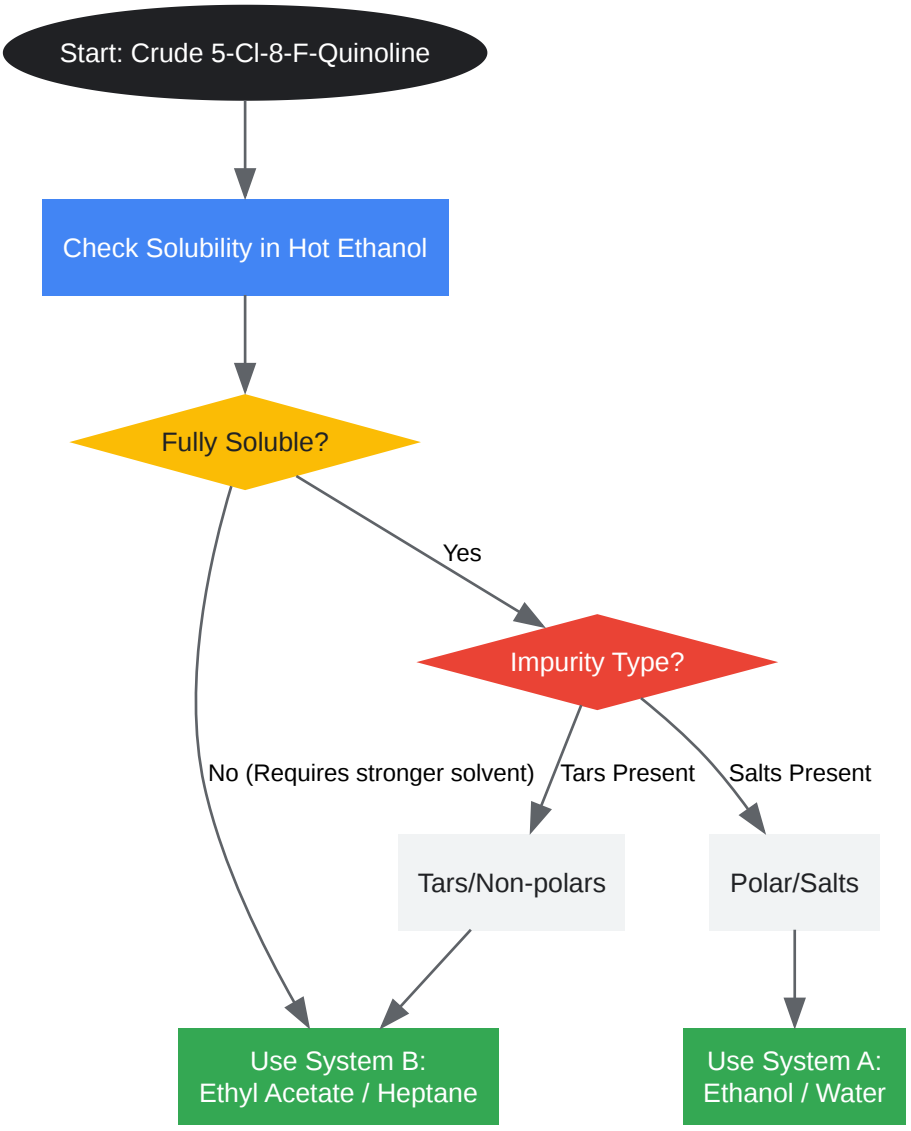
- Re-heat: Bring the mixture back to a boil until the oil redissolves.
- Adjust Solvent: Add more of the Good Solvent (e.g., Ethanol or EtOAc).[1] You likely exceeded the saturation point of the anti-solvent.[1]
- Seed: Cool slightly below the boiling point and add a "seed crystal" of pure product (if available) or scratch the glass wall with a rod.
- Slower Cooling: Insulate the flask with foil or a towel to slow the cooling rate.[1]

Module 3: Visual Workflows

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Figure 1: Solvent Selection Decision Tree

Caption: Logic flow for selecting the optimal solvent system based on impurity profile and observed behavior.[1]

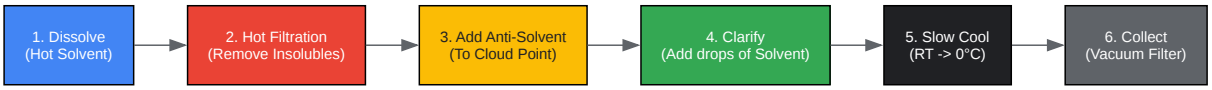


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Figure 2: Recrystallization Process Flow

Caption: Step-by-step workflow emphasizing the critical "Cloud Point" and cooling phases.

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Module 4: Troubleshooting & FAQs

Q1: My product is coming out as a yellow oil, not crystals. Why? A: This is "oiling out."[1] It happens because the melting point of the solvated compound is lower than the temperature at which it saturates.[1]

- Fix: Your solution is too concentrated or contains too much anti-solvent (water/heptane).[1] Re-heat, add 10-20% more of the dissolving solvent (Ethanol/EtOAc), and cool much more slowly.[1] Vigorous stirring during cooling can also help induce crystallization over oiling.[1]

Q2: Can I use Methanol instead of Ethanol? A: Yes, Methanol is a valid alternative.[1] However, Methanol is more toxic and has a lower boiling point (65°C vs 78°C).[1] The lower boiling point reduces the thermal gradient range, potentially lowering the recovery yield compared to Ethanol.[1]

Q3: The crystals are colored (brown/tan) but should be off-white. A: Halogenated quinolines often trap oxidation impurities.[1]

- Fix: During the dissolution step (Step 1), add Activated Charcoal (1-5% wt/wt). Boil for 5-10 minutes, then perform the Hot Filtration (Step 2) strictly through Celite to remove the carbon.[1]

Q4: Is this compound acid/base sensitive? A: **5-Chloro-8-fluoroquinoline** is a weak base.[1] Avoid using acidic water or strong acids during recrystallization, as you will form the Quinolinium salt (e.g., Hydrochloride), which has completely different solubility properties (water-soluble).[1] Ensure your water source is neutral (pH 7).[2]

References

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- Zubrick, J. W. (2014).[1] The Organic Chem Lab Survival Manual: A Student's Guide to Techniques. Wiley. (Authoritative source on "Cloud Point" and "Oiling Out" protocols). [1]
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